

5-BROMO-PAPS: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	5-BROMO-PAPS	
Cat. No.:	B1147320	Get Quote

An in-depth examination of the chemical properties, experimental applications, and underlying mechanisms of 2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol.

This technical guide provides a comprehensive overview of **5-BROMO-PAPS**, a highly sensitive colorimetric reagent. Tailored for researchers, scientists, and professionals in drug development, this document details the compound's chemical characteristics, experimental protocols for its principal applications, and the signaling pathways it enables for quantitative analysis.

Core Chemical and Physical Properties

5-BROMO-PAPS, systematically named 2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol, is a water-soluble derivative of 5-Bromo-PADAP. It is recognized for its utility as a sensitive colorimetric reagent, primarily for the detection of metal ions. The compound's identity and key properties are summarized below. Discrepancies in the reported CAS numbers and molecular weights are often attributable to the hydration state of the salt.



Property	Value	Source(s)
IUPAC Name	disodium;3-[4-[(5- bromopyridin-2-yl)diazenyl]-3- oxido-N-propylanilino]propane- 1-sulfonate	[1]
Synonyms	2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol disodium salt dihydrate	[2]
Molecular Formula	C17H19BrN4Na2O4S·2H2O (Dihydrate)	[2]
C17H19BrN4Na2O4S (Anhydrous)	[1]	
Molecular Weight	537.34 g/mol (Dihydrate)	[2]
501.3 g/mol (Anhydrous)	[1]	
CAS Number	679787-08-7 (Dihydrate)	[2]
158905-17-0	[1]	
81608-06-2 (Free acid)	[3]	_
Appearance	Reddish-brown crystalline powder	[1]
Solubility	Water soluble	[4]

Principle of Action: Metal Ion Detection

The primary application of **5-BROMO-PAPS** is in the colorimetric determination of various metal ions, most notably zinc. The underlying principle involves the formation of a stable chelate complex between the **5-BROMO-PAPS** molecule and the target metal ion. This interaction induces a conformational change in the molecule's chromophore, leading to a distinct and measurable shift in its light absorption spectrum. For instance, the complex formed with zinc ions results in a vivid red coloration.[5]





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Mechanism of Metal Ion Detection with 5-BROMO-PAPS.

Experimental Protocol: Colorimetric Determination of Zinc

This protocol outlines a standard procedure for the quantitative determination of zinc in biological samples such as serum, plasma, or urine using **5-BROMO-PAPS**.

Reagents and Materials

Component	Specifications
5-BROMO-PAPS Reagent	0.02 mmol/L in Bicarbonate buffer (200 mmol/L, pH 9.8) containing Sodium Citrate (170 mmol/L), Dimethylglyoxime (4 mmol/L), and a detergent (1%).
Zinc Standard	200 μg/dL (30.6 μmol/L)
Sample	Serum, plasma (heparinized), or urine
Spectrophotometer	Capable of measuring absorbance at 560 nm

Assay Procedure

The following table details the steps for preparing the reaction mixtures for a blank, a standard, and the sample.[5]



Step	Reagent Blank	Standard	Sample
1. Add Reagent	1.0 mL	1.0 mL	1.0 mL
2. Add Standard	-	50 μL	-
3. Add Sample	-	-	50 μL
4. Mix & Incubate	\multicolumn{3}{c	{Mix and incubate for 10 minutes at 25°C or 5 minutes at 37°C}	
5. Measure	\multicolumn{3}{c	}{Measure the absorbance of the sample (Asample) and the standard (Astandard) against the reagent blank at 560 nm.}	_

Calculation of Zinc Concentration

The concentration of zinc in the sample is calculated using the following formula:

Zinc Concentration ($\mu g/dL$) = (Asample / Astandard) x 200[5]

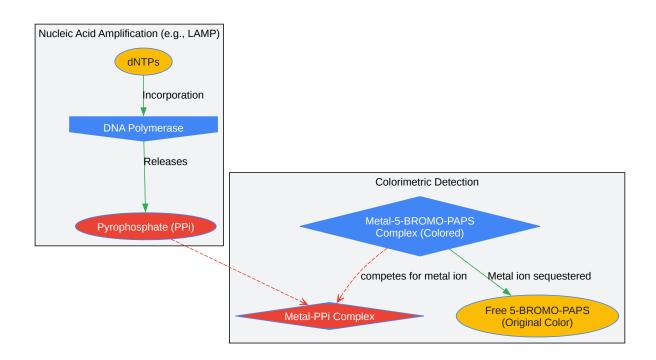
Advanced Application: Pyrophosphate Detection in Nucleic Acid Amplification

A novel application of **5-BROMO-PAPS** is in molecular diagnostics, specifically for the real-time detection of pyrophosphate (PPi), a byproduct of nucleic acid amplification reactions like Loop-Mediated Isothermal Amplification (LAMP).[6] This method provides a visual, colorimetric endpoint for determining the success of an amplification event.

The mechanism involves a metal ion, typically Mn²⁺ or Zn²⁺, which is pre-complexed with **5-BROMO-PAPS**, resulting in a colored solution. During nucleic acid amplification, the incorporation of nucleotides by DNA polymerase releases pyrophosphate. This newly formed pyrophosphate has a higher affinity for the metal ion than **5-BROMO-PAPS**, leading to the



sequestration of the metal ion from the dye complex. The release of the metal ion restores the original color of the free **5-BROMO-PAPS**, indicating a positive amplification reaction.[7][8]



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Signaling pathway for pyrophosphate detection.

Synthesis Outline

The synthesis of **5-BROMO-PAPS** is typically achieved through a multi-step chemical process:



- Diazotization: The process commences with the diazotization of 5-bromo-2-aminopyridine to form a diazonium salt.
- Coupling Reaction: This diazonium salt is subsequently coupled with 5-[N-propyl-N-(3-sulfopropyl)amino]phenol, which results in the formation of the azo compound.
- Purification: The final product is purified, often through recrystallization or chromatography, to yield the disodium salt dihydrate form of 5-BROMO-PAPS.[1]

Conclusion

5-BROMO-PAPS is a versatile and highly sensitive chromogenic reagent with significant applications in both clinical diagnostics and molecular biology. Its ability to form distinctly colored complexes with metal ions provides a robust method for their quantification. Furthermore, its novel application in detecting pyrophosphate offers a simple and effective visual endpoint for nucleic acid amplification, a valuable tool for point-of-care diagnostics. The detailed protocols and mechanistic understanding provided in this guide are intended to support researchers in the effective application of this compound in their work.

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- To cite this document: BenchChem. [5-BROMO-PAPS: A Technical Guide for Researchers].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1147320#5-bromo-paps-cas-number-and-molecular-weight]

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